

# An In-depth Technical Guide to 7-Hydroxyheptanoic Acid: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 7-Hydroxyheptanoic acid

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## Introduction

**7-Hydroxyheptanoic acid**, also known as  $\omega$ -hydroxyheptanoic acid, is a straight-chain, medium-chain omega-hydroxy fatty acid.[1] Its bifunctional nature, containing both a terminal hydroxyl group and a carboxylic acid group, makes it a versatile building block in organic synthesis and a molecule of interest in various biological contexts.[2] This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **7-hydroxyheptanoic acid**, tailored for professionals in research and drug development.

## Chemical Structure and Identification

**7-Hydroxyheptanoic acid** consists of a seven-carbon aliphatic chain with a hydroxyl group at one terminus (C7) and a carboxylic acid group at the other (C1).[3]

IUPAC Name: **7-hydroxyheptanoic acid**[1] CAS Number: 3710-42-7[1] Chemical Formula:  $C_7H_{14}O_3$ [1] SMILES: O=C(O)CCCCCO[2] InChI Key: PNAJBOZYCFQSQDJ-UHFFFAOYSA-N[1]

## Physicochemical Properties

A summary of the key physicochemical properties of **7-hydroxyheptanoic acid** is presented in the table below. This data is essential for its handling, characterization, and application in

experimental settings.

Property	Value	Reference(s)
Molecular Weight	146.18 g/mol	[1][2]
Melting Point	43 - 46 °C	[3][4]
Boiling Point	145-152 °C at 18 Torr 285.3 °C at 760 mmHg	[3][5]
Density	1.073 ± 0.06 g/cm <sup>3</sup>	[3][5]
pKa	4.76 ± 0.10	[3]
Solubility	Sparingly soluble in DMSO and Methanol	[6]
Topological Polar Surface Area	57.5 Å <sup>2</sup>	[3]

## Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and purity assessment of **7-hydroxyheptanoic acid**.

Spectroscopic Data	Key Features	Reference(s)
Infrared (IR) Spectroscopy	Strong absorption bands are observed around $3300\text{ cm}^{-1}$ (O-H stretch of the hydroxyl and carboxylic acid groups) and $1700\text{ cm}^{-1}$ (C=O stretch of the carboxylic acid).	[2]
$^1\text{H}$ NMR Spectroscopy	A triplet signal for the terminal -CH <sub>2</sub> OH group appears around $\delta$ 3.6 ppm, and a multiplet for the methylene protons adjacent to the carboxylic acid is observed at approximately $\delta$ 2.3 ppm.	[2]
$^{13}\text{C}$ NMR Spectroscopy	Available spectral data can be found in public databases.	[1][7]

Note: Detailed experimental protocols for obtaining these spectra were not available in the cited sources.

## Reactivity and Chemical Behavior

The chemical reactivity of **7-hydroxyheptanoic acid** is dictated by its two functional groups:

- **Carboxylic Acid Group:** This group can undergo typical reactions such as esterification, amidation, and salt formation.[2]
- **Terminal Hydroxyl Group:** The hydroxyl group can participate in oxidation reactions and ester formation.[2] Under acidic conditions, it can undergo intramolecular cyclization to form  $\epsilon$ -heptanolactone.[2] The enthalpy of this reaction from the solid phase has been measured as  $30.2 \pm 0.2\text{ kJ/mol}$ .[8]

## Synthesis of 7-Hydroxyheptanoic Acid

Several synthetic routes to **7-hydroxyheptanoic acid** have been reported. A common method involves the oxidation of 1,7-heptanediol.[\[2\]](#) Another approach is the hydrogenation of 3-(2-furyl) acrylic acid in the presence of a platinum catalyst.[\[9\]](#)[\[10\]](#)

## Experimental Protocol: Synthesis from 7-Octen-1-ol via Ozonolysis

A detailed experimental protocol for the synthesis of **7-hydroxyheptanoic acid** from 7-octen-1-ol has been described.[\[11\]](#)

### Materials:

- 7-octen-1-ol
- Acetonitrile (MeCN)
- Water (H<sub>2</sub>O)
- Sodium metabisulfite (Na<sub>2</sub>S<sub>2</sub>O<sub>5</sub>)
- Ethyl acetate (EtOAc)
- Magnesium sulfate (MgSO<sub>4</sub>)
- Ozone generator
- Reaction vial
- Standard laboratory glassware

### Procedure:

- A solution of 7-octen-1-ol (1 equivalent) in a mixture of acetonitrile and water is prepared in a reaction vial.[\[11\]](#)
- The reaction mixture is cooled to 0 °C.[\[11\]](#)
- Ozone is passed through the solution.[\[11\]](#)

- A solution of sodium bisulfite (prepared by dissolving sodium metabisulfite in water) is slowly added to the reaction mixture, maintaining the internal temperature below 35°C.[11]
- After the addition is complete, the mixture is stirred for 10 minutes.[11]
- Ethyl acetate is added to the reaction mixture for extraction.[11]
- The organic and aqueous layers are separated. The aqueous layer is further extracted with ethyl acetate.[11]
- The combined organic layers are dried over magnesium sulfate, filtered, and concentrated to yield **7-hydroxyheptanoic acid**. [11]

## Synthesis Workflow



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Caption: Workflow for the synthesis of **7-Hydroxyheptanoic Acid** from 7-Octen-1-ol.

## Applications in Research and Drug Development

**7-Hydroxyheptanoic acid** serves as a valuable intermediate in the synthesis of various compounds. It is used as a reagent in the preparation of polymer-supported stannols and distannoxanes.[3][11] Furthermore, it is utilized in the synthesis of (S)-curvularin, a compound with anti-inflammatory properties.[3][11] Its derivatives, such as 7-aminoheptanoic acid and suberic acid, are also of interest.[9]

Research suggests that **7-hydroxyheptanoic acid** may possess antimicrobial properties, potentially due to its ability to disrupt microbial cell membranes.[2] It has also been investigated for its role in metabolic pathways as a metabolite of certain fatty acids.[2] Due to its surfactant-

like properties, stemming from its hydrophilic and lipophilic regions, it finds applications in cosmetics as an emollient and skin-conditioning agent.[2]

## Biological Activity and Signaling Pathways

While **7-hydroxyheptanoic acid** has been noted for its potential biological activities, including antimicrobial effects, detailed information on specific signaling pathways in which it is directly involved is currently limited in the scientific literature.[2] Its interaction with fatty acid receptors may modulate lipid metabolism and influence cellular signaling pathways, but further research is needed to elucidate these mechanisms.[2]

No specific signaling pathway diagrams can be generated at this time due to the lack of detailed information in the available literature.

## Safety and Handling

**7-Hydroxyheptanoic acid** is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this compound. It is recommended to store it at temperatures below -15°C in a well-closed container.[4]

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